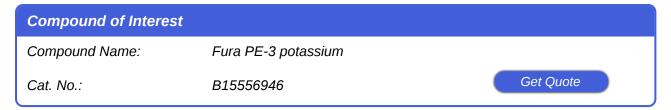


Fura PE-3 Potassium Salt: A Technical Guide to Solubility and Storage

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For Researchers, Scientists, and Drug Development Professionals

Fura PE-3 potassium salt, also known as Fura-2 Leakage Resistant (LR) potassium salt, is a ratiometric fluorescent indicator used for the precise measurement of intracellular calcium concentrations. Its enhanced cellular retention compared to its acetoxymethyl (AM) ester counterpart makes it a valuable tool for long-term studies in various cell types. This technical guide provides an in-depth overview of its solubility and storage properties, complete with experimental protocols and visualizations to ensure optimal handling and experimental success.

Core Properties

Fura PE-3 potassium salt is the membrane-impermeant form of the dye, requiring direct introduction into the cytoplasm. Upon binding to Ca²⁺, its fluorescence excitation maximum shifts from approximately 380 nm (Ca²⁺-free) to 340 nm (Ca²⁺-bound), with an emission maximum around 505 nm. This ratiometric property allows for accurate quantification of calcium levels, minimizing the effects of uneven dye loading, photobleaching, and cell thickness.

Solubility

Fura PE-3 potassium salt is readily soluble in aqueous solutions and polar organic solvents. While exact solubility limits can vary based on the specific batch and purity, the following provides a practical guide for solution preparation.



Table 1: Solubility of Fura PE-3 Potassium Salt

Solvent	Solubility	Preparation Notes
Water (deionized, sterile)	Soluble	To prepare a stock solution, dissolve the solid in water to a concentration of 1-10 mM. Gentle vortexing may be required. For quantitative dilutions, refer to the reconstitution table below.
Dimethyl sulfoxide (DMSO), anhydrous	Soluble	Can be used to prepare concentrated stock solutions (e.g., 1-10 mM). Ensure DMSO is anhydrous to prevent hydrolysis.
Physiological Buffers (e.g., HEPES, PBS)	Soluble	It is recommended to prepare a concentrated stock solution in water or DMSO first and then dilute it to the final working concentration in the desired buffer.

Table 2: Reconstitution Guide for Aqueous Stock Solutions

This table provides the volume of water required to reconstitute a specific mass of **Fura PE-3 potassium** salt to a desired concentration.



Mass of Fura PE-3	Volume of Water for 1 mM Solution	Volume of Water for 5 mM Solution	Volume of Water for 10 mM Solution
1 mg	890 μL	178 μL	89 μL
5 mg	4.45 mL	890 μL	445 μL
10 mg	8.90 mL	1.78 mL	890 μL
(Based on a molecular weight of 1123.6 g/mol)			

Storage and Stability

Proper storage of **Fura PE-3 potassium** salt is crucial to maintain its integrity and performance. Recommendations for both the solid form and solutions are outlined below.

Table 3: Storage and Stability of Fura PE-3 Potassium Salt



Form	Storage Temperature	Duration	Handling Precautions
Solid	-20°C	≥ 4 years[1]	Store desiccated and protected from light. Allow the vial to warm to room temperature before opening to prevent condensation.
Aqueous Stock Solution	-20°C	Up to 6 months	Aliquot into single-use volumes to avoid repeated freeze-thaw cycles. Protect from light.
Aqueous Stock Solution	-80°C	Up to 1 year	Recommended for long-term storage to minimize degradation. Aliquot and protect from light.
DMSO Stock Solution	-20°C	Up to 6 months	Ensure the DMSO is anhydrous and the container is tightly sealed to prevent moisture absorption. Protect from light.

Experimental Protocols

As a membrane-impermeant salt, Fura PE-3 must be introduced into cells using physical or electrical methods.

Preparation of a 10 mM Stock Solution in Water

• Allow the vial of solid **Fura PE-3 potassium** salt to equilibrate to room temperature.



- Add the appropriate volume of sterile, deionized water to achieve a 10 mM concentration (refer to Table 2).
- Vortex briefly to ensure complete dissolution.
- Aliquot the stock solution into small, single-use tubes (e.g., 10-20 μL) to minimize freezethaw cycles.
- Store the aliquots at -20°C or -80°C, protected from light.

Introduction into Cells

- 1. Microinjection:
- Principle: A fine glass micropipette is used to directly inject the Fura PE-3 solution into the cytoplasm of a single cell.
- Methodology:
 - Prepare a working solution of Fura PE-3 potassium salt in an appropriate injection buffer (e.g., a potassium-based intracellular-like solution) at a concentration typically ranging from 100 μM to 1 mM.
 - Back-fill a clean micropipette with the Fura PE-3 working solution.
 - Using a micromanipulator, carefully insert the micropipette into the target cell.
 - Apply a small amount of positive pressure to inject the dye into the cytoplasm.
 - Monitor the injection process visually using a microscope.
 - Allow the cell to recover for a short period before commencing the calcium imaging experiment.
- 2. Electroporation:
- Principle: A high-voltage electrical pulse is applied to a suspension of cells, transiently
 permeabilizing the cell membrane and allowing the entry of Fura PE-3 from the surrounding



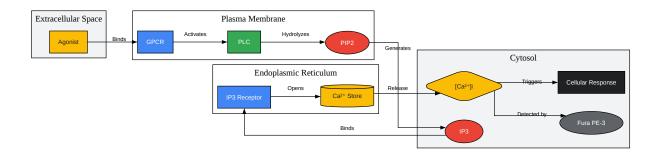
medium.

- · Methodology:
 - Harvest and wash the cells, resuspending them in an electroporation buffer that has low ionic strength.
 - Add Fura PE-3 potassium salt to the cell suspension to a final concentration of 10-100 μM.
 - Transfer the cell suspension to an electroporation cuvette.
 - Apply the optimized electrical pulse using an electroporator.
 - Allow the cells to recover in a suitable culture medium for a period to allow the membranes to reseal.
 - Wash the cells to remove excess extracellular dye before imaging.

Visualizations Signaling Pathway

Fura PE-3 is instrumental in studying calcium signaling pathways, such as the G-protein coupled receptor (GPCR) and phospholipase C (PLC) pathway.





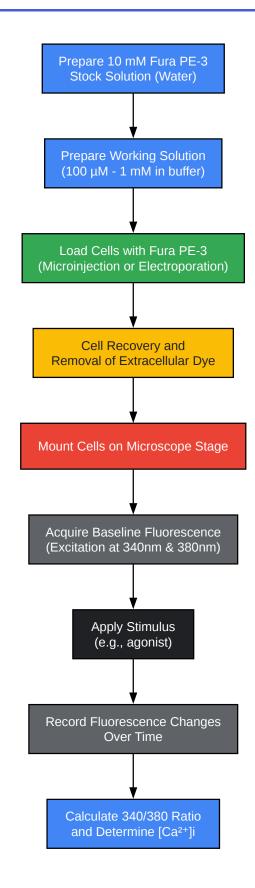
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Caption: GPCR-mediated calcium signaling pathway.

Experimental Workflow

The following diagram illustrates a typical workflow for a calcium imaging experiment using **Fura PE-3 potassium** salt.





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Caption: Experimental workflow for calcium imaging.



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References

- 1. biotium.com [biotium.com]
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